

2-Fluoro-5-methoxyphenylboronic acid safety and handling precautions

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Compound of Interest

Compound Name: 2-Fluoro-5-methoxyphenylboronic acid

Cat. No.: B1307766

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An In-depth Technical Guide to the Safe Handling of **2-Fluoro-5-methoxyphenylboronic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Fluoro-5-methoxyphenylboronic acid** (CAS No. 406482-19-7), a reagent commonly used in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions. Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity.

Hazard Identification and Classification

2-Fluoro-5-methoxyphenylboronic acid is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The compound is a solid powder that can form dust, increasing the risk of inhalation.^{[1][2][3]}

GHS Hazard Classification:

- Skin Irritation: Category 2 (Causes skin irritation)^{[2][3]}
- Eye Irritation: Category 2 (Causes serious eye irritation)^{[2][3]}
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)^{[1][2][3]}

Hazard Statements:

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]

NFPA Ratings:

- Health Hazard: 1 (Exposure could cause irritation but only minor residual injury)[3]
- Fire Hazard: 0 (Materials that will not burn)[3]
- Reactivity: 0 (Normally stable, even under fire exposure conditions)[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below. Note that this compound may contain varying amounts of its anhydride.[4][5]

Property	Data
CAS Number	406482-19-7
Molecular Formula	$\text{FC}_6\text{H}_3(\text{OCH}_3)\text{B}(\text{OH})_2$ / $\text{C}_7\text{H}_8\text{BFO}_3$
Molecular Weight	169.95 g/mol
Appearance	White to light yellow solid, powder, or crystal
Melting Point	194-196 °C
Flash Point	Not applicable
Stability	Stable under normal handling and storage conditions

Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory to minimize exposure and ensure safety.

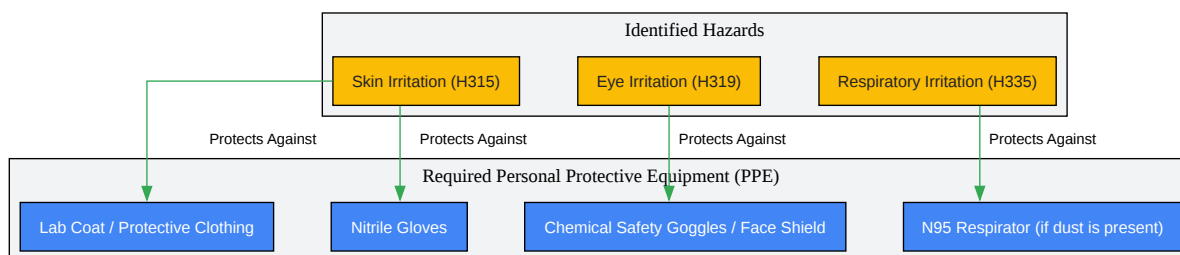
Engineering Controls

- Ventilation: All handling of **2-Fluoro-5-methoxyphenylboronic acid** powder must be conducted in a properly functioning chemical fume hood to minimize inhalation of dust.^{[2][6]} Ensure adequate ventilation and that eyewash stations and safety showers are readily accessible.^[7]
- Containment: Use engineering controls to prevent the formation and spread of dust.^{[1][2]}

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is generally required:

- Eye Protection: Wear chemical safety goggles or glasses with side shields.^{[1][4][8]} A face shield may be necessary for operations with a high risk of dust generation.^[1]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).^{[4][6][8]}
- Skin and Body Protection: Wear a laboratory coat. For larger quantities or tasks with a high potential for dusting, additional protective clothing may be required.^{[1][6]}
- Respiratory Protection: If dust is generated and engineering controls are insufficient, a NIOSH-approved N95 respirator or higher is necessary.^{[1][4]}



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Caption: Relationship between chemical hazards and required PPE.

Handling Procedures

- Avoid contact with skin and eyes.[2]
- Do not breathe dust. Avoid the formation and raising of dust.[1][2][3]
- Weigh and transfer the solid in a fume hood or a ventilated balance enclosure.
- Use appropriate tools (scoops, spatulas) to handle the powder to prevent spills.[8]
- Keep the container tightly closed when not in use.[2][6]
- Practice good industrial hygiene: wash hands thoroughly after handling and before eating, drinking, or smoking.[1][3] Contaminated work clothing should not be allowed out of the workplace.[9]

Storage

- Store in a cool, dry, and well-ventilated place.[2][9]
- Keep the container tightly closed to prevent moisture absorption.[2][8]

- Store away from incompatible materials, such as strong oxidizing agents.[\[7\]](#)

Emergency and First-Aid Protocols

Immediate action is required in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or symptoms persist, seek medical attention. [1] [10]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice. [1] [10]
Eye Contact	Immediately rinse eyes cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Rinse mouth and call a physician or poison control center immediately. [1] [9]

Accidental Release Measures:

- Evacuate unnecessary personnel from the area.[\[1\]](#)
- Ensure adequate ventilation. Do not breathe the dust.[\[1\]](#)
- Wear appropriate PPE as described in section 3.2.
- Carefully sweep or shovel the spilled solid into a suitable container for disposal. Minimize dust generation.[\[1\]](#)
- Wash the spill area thoroughly after material pickup is complete.

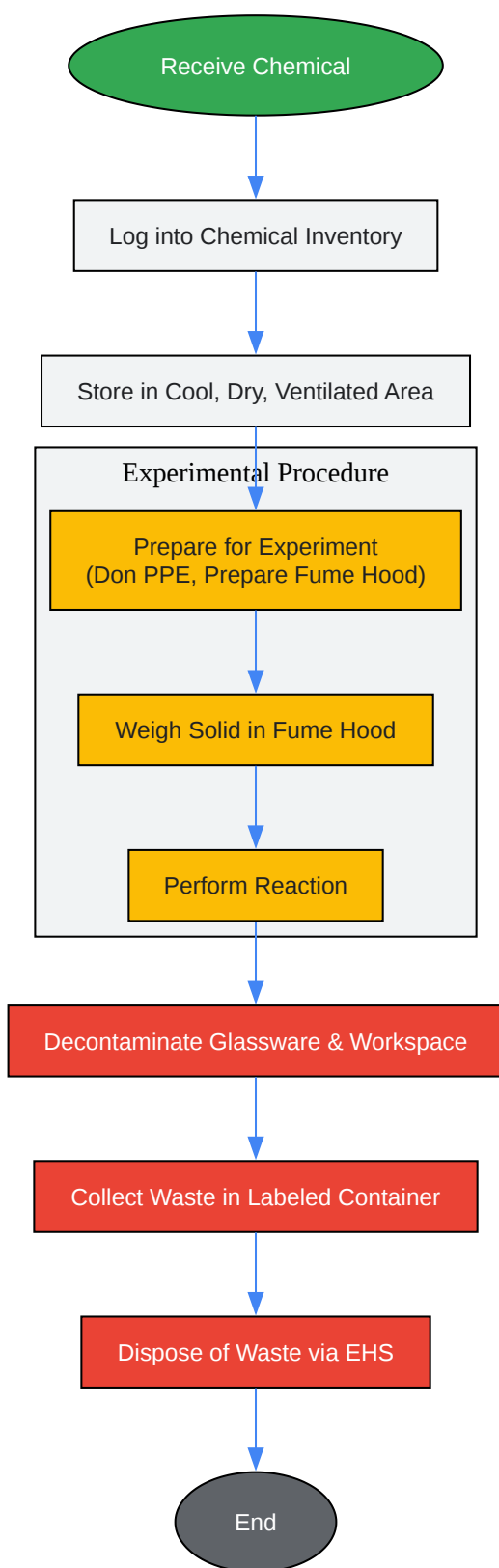
- Prevent the substance from entering drains or public waters.[1]

Disposal Considerations

- Dispose of waste material in accordance with local, state, and federal regulations.[11]
- The material may be sent to an authorized incinerator equipped with an afterburner and scrubber.[1] Do not dispose of it into the environment.[7]

Workflow for Safe Handling

The following diagram outlines the logical workflow for safely managing **2-Fluoro-5-methoxyphenylboronic acid** from receipt to disposal.



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Caption: Standard workflow for handling **2-Fluoro-5-methoxyphenylboronic acid**.

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